

(Benzylamine)trifluoroboron (CAS 696-99-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (Benzylamine)trifluoroboron

Cat. No.: B1197106

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Introduction

(Benzylamine)trifluoroboron, with CAS number 696-99-1, is a Lewis acid-base adduct formed between benzylamine and boron trifluoride. This white crystalline solid is a versatile reagent in organic chemistry, primarily utilized as a catalyst and as an intermediate in the synthesis of more complex molecules. Its stability and reactivity make it a compound of interest in various chemical transformations. This guide provides an in-depth overview of its properties, synthesis, and applications, with a focus on technical details relevant to research and development.

Core Properties

(Benzylamine)trifluoroboron is typically a white to light yellow crystalline solid.^[1] The key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	696-99-1	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₇ H ₉ BF ₃ N	[2] [3] [5]
Molecular Weight	174.96 g/mol	[2] [3]
Appearance	White to light yellow crystalline solid	[1] [5]
Melting Point	~135 °C	
Boiling Point	185 °C at 760 mmHg	[2]
Density	1.43 g/cm ³	
Solubility	Soluble in organic solvents	[1]
Vapor Pressure	0.713 mmHg at 25 °C	[2]

Synthesis

The principal method for synthesizing **(Benzylamine)trifluoroboron** is through the direct reaction of its constituent Lewis acid, boron trifluoride (BF₃), and Lewis base, benzylamine (C₆H₅CH₂NH₂).[\[1\]](#) This reaction is a classic example of Lewis acid-base adduct formation, where the lone pair of electrons on the nitrogen atom of benzylamine is donated to the electron-deficient boron atom of boron trifluoride.[\[1\]](#)

Experimental Protocol: Synthesis via Boron Trifluoride Etherate

A common and more manageable laboratory-scale synthesis involves the use of boron trifluoride etherate (BF₃·OEt₂), which is a stabilized liquid source of BF₃.[\[1\]](#)

Materials:

- Benzylamine
- Boron trifluoride etherate (BF₃·OEt₂)

- Anhydrous diethyl ether
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Inert atmosphere setup (e.g., nitrogen or argon line)

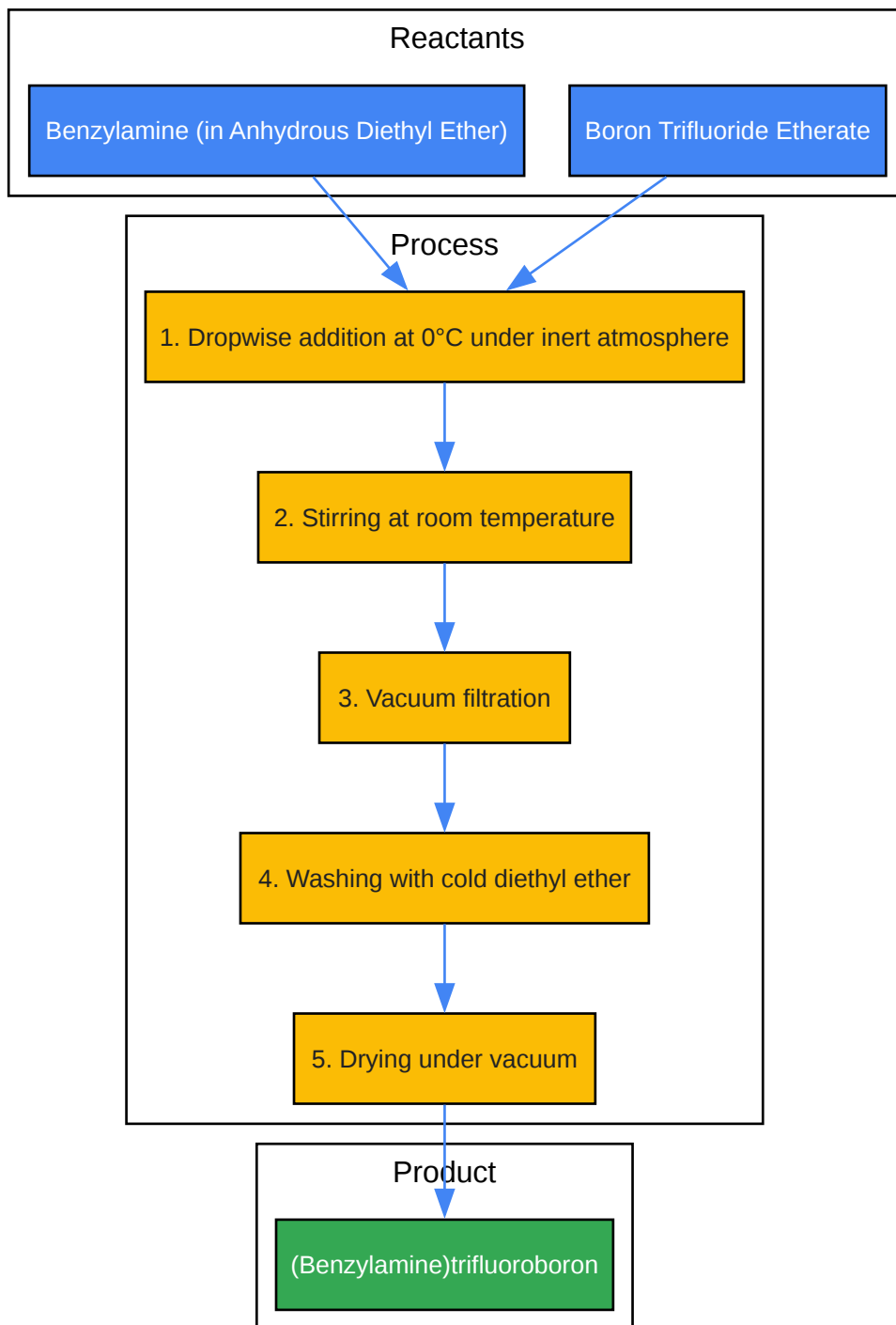
Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve benzylamine in anhydrous diethyl ether.
- Cool the solution in an ice bath with stirring.
- Add boron trifluoride etherate dropwise to the stirred solution via a dropping funnel.
- The **(Benzylamine)trifluoroboron** adduct will precipitate out of the solution as a white solid.
- After the addition is complete, allow the mixture to stir for an additional hour at room temperature.
- Collect the precipitate by vacuum filtration and wash with a small amount of cold, anhydrous diethyl ether.
- Dry the product under vacuum to yield pure **(Benzylamine)trifluoroboron**.

Characterization: The resulting product can be characterized by standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , ^{11}B , ^{19}F NMR) and Infrared (IR) spectroscopy to confirm its structure and purity.

Synthesis Workflow Diagram

Synthesis of (Benzylamine)trifluoroboron

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **(Benzylamine)trifluoroboron**.

Applications

(Benzylamine)trifluoroboron is primarily used as a catalyst in various organic reactions.^[1] Its Lewis acidic nature allows it to activate substrates in reactions such as:

- Esterification
- Hydrogenation
- Addition reactions
- Oxidation reactions^[1]

It has also been noted for its use as a pharmaceutical intermediate, although specific examples of its incorporation into final drug products are not widely documented in available literature.^[5]

Safety Information

(Benzylamine)trifluoroboron is classified as harmful if swallowed and causes serious eye irritation. It is also considered harmful to aquatic life with long-lasting effects.

GHS Hazard Statements:

- H302: Harmful if swallowed
- H319: Causes serious eye irritation
- H412: Harmful to aquatic life with long lasting effects

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/ container to an approved waste disposal plant.

Signaling Pathways and Biological Activity

Currently, there is no available scientific literature that describes the involvement of **(Benzylamine)trifluoroboron** in specific biological signaling pathways or details its mechanism of action in a biological context. Its primary role is established as a reagent and catalyst in chemical synthesis rather than as a biologically active molecule. Therefore, a diagrammatic representation of a signaling pathway is not applicable to this compound based on current knowledge. The provided diagram illustrates the chemical synthesis workflow, which is the most relevant logical process for this substance.

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